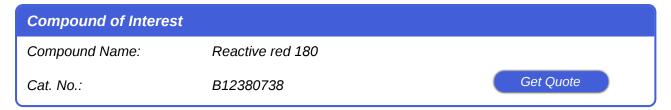




An In-depth Technical Guide to the Material Safety of Reactive Red 180

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for C.I. **Reactive Red 180**, a widely used azo dye in the textile and paper industries, and for experimental purposes. This document synthesizes available data on its chemical and physical properties, toxicological and ecological effects, and safe handling procedures to inform risk assessments and ensure laboratory safety.

Chemical and Physical Properties

Reactive Red 180 is a red, powdered substance with a complex molecular structure. It is soluble in water, with a solubility of 50 g/L.[1] The dye's color in solution can range from yellow-red to deep red depending on its concentration and exposure to light or heat.[2]

Table 1: Chemical Identification of Reactive Red 180



Identifier	Value	
Chemical Name	2,7-Naphthalenedisulfonicacid, 5- (benzoylamino)-4-hydroxy-3-[[1-sulfo-6-[[2- (sulfooxy)ethyl]sulfonyl]-2- naphthalenyl]azo]-,tetrasodium salt	
C.I. Name	Reactive Red 180, 181055[1]	
CAS Number	72828-03-6[1][3], 98114-32-0	
Molecular Formula	C29H19N3Na4O17S5[1][4]	
Molecular Weight	933.76 g/mol [1][4]	
Synonyms	Brilliant Red F 3B-SF, Remazol Brilliant Red F 3B, Pro-Jet Magenta 1T[3]	

Table 2: Physical and Chemical Properties of Reactive Red 180

Property	Value
Physical State	Solid, powder[2]
Color	Red[2]
Odor	Negligible[5]
Water Solubility	50 g/L[1]
Density	1.00 g/cm ³ [2]
Optimum pH	4.0 - 5.5[2]

Hazard Identification and GHS Classification

The GHS classification for **Reactive Red 180** is not consistently reported across various sources. Some safety data sheets indicate that it is not a classified substance.[6] However, other sources suggest that, like many reactive dyes, it may cause skin and eye irritation, as well as respiratory irritation.[5] Given the potential for sensitization and irritation, it is prudent to handle this substance with care.



Diagram 1: Potential GHS Pictograms for Reactive Dyes

Potential Hazard Pictograms

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Caption: Potential GHS pictograms for reactive dyes.

Table 3: Potential GHS Hazard Statements for Reactive Dyes

Code	Hazard Statement	
H315	Causes skin irritation[5]	
H319	Causes serious eye irritation[5]	
H335	May cause respiratory irritation[5]	

Toxicological Data

Detailed toxicological data for **Reactive Red 180** is limited. Many safety data sheets report "no data available" for acute toxicity endpoints such as LD50 and LC50.[5] However, data from similar reactive dyes can provide an indication of potential hazards. For instance, studies on other reactive red dyes have shown varying levels of toxicity to aquatic organisms.[7][8]

Table 4: Acute Toxicity Data for Similar Reactive Dyes



Substance	Test Type	Species	Result
Reactive Red 120	LC50 (96h)	Oncorhynchus mykiss (Rainbow trout)	78.84 mg/L[7]
Reactive Red 120	EC50 (48h)	Daphnia magna (Water flea)	10.40 mg/L[7]
Reactive Red 141	LC50 (48h)	Moina macrocopa (Water flea)	18.26 mg/L[8]
Reactive Red 141	EC50 (96h)	Chlorella sp. (Green algae)	95.55 mg/L[8]

Ecological Data

Comprehensive ecotoxicological data for **Reactive Red 180** is not readily available. As a water-soluble dye, its release into the environment is a concern.[7] It is not expected to be readily biodegradable. Therefore, discharge into drains or the environment should be avoided.

Experimental Protocols

Specific experimental protocols for the toxicological and ecological assessment of **Reactive Red 180** are not detailed in the available literature. However, standardized methods, such as the OECD Guidelines for the Testing of Chemicals, are typically employed. The following is a summary of a relevant protocol for assessing acute toxicity in fish.

OECD Test Guideline 203: Fish, Acute Toxicity Test

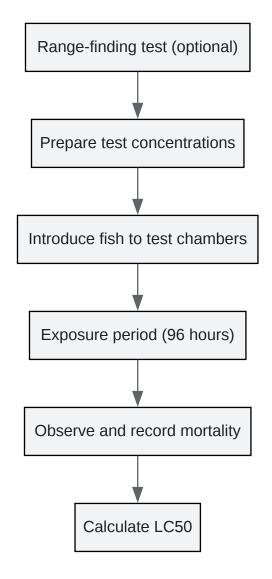
This guideline outlines a method to assess the acute toxicity of a substance to fish in freshwater.

- Principle: Fish are exposed to the test substance, typically for a 96-hour period. The concentration of the substance that is lethal to 50% of the test fish (LC50) is determined.
- Test Organism: A variety of fish species can be used, with the Rainbow trout (Oncorhynchus mykiss) being a common choice.
- Procedure:



- A range of concentrations of the test substance is prepared in water.
- Groups of fish are exposed to each concentration in test chambers.
- A control group is maintained in water without the test substance.
- The number of dead fish in each chamber is recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The LC50 value and its 95% confidence limits are calculated at the end of the exposure period.

Diagram 2: Experimental Workflow for OECD TG 203



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Caption: Workflow for OECD TG 203 fish acute toxicity test.

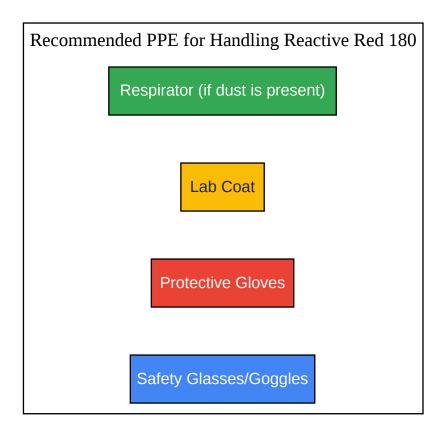
Safe Handling and Personal Protective Equipment (PPE)

Due to the potential for irritation and sensitization, proper handling procedures and the use of personal protective equipment are essential when working with **Reactive Red 180**.

- Engineering Controls: Work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of dust.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or goggles.
 - Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If dust is generated, a NIOSH-approved respirator for dusts should be worn.

Diagram 3: Recommended Personal Protective Equipment





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Caption: Recommended PPE for handling Reactive Red 180.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Remove contaminated clothing. Wash skin with soap and plenty of water. Seek medical attention if irritation develops.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

Storage and Disposal



- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from strong oxidizing agents.
- Disposal: Dispose of waste and residues in accordance with local, state, and federal regulations. Do not allow to enter drains or waterways.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS). It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical.

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